

what is N-hexadecylaniline used for in research

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Compound Focus: N-hexadecylaniline

CAS No.: 4439-42-3

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Research Applications of N-Hexadecylaniline

The table below summarizes the key research applications identified for **N-hexadecylaniline** and its derivatives.

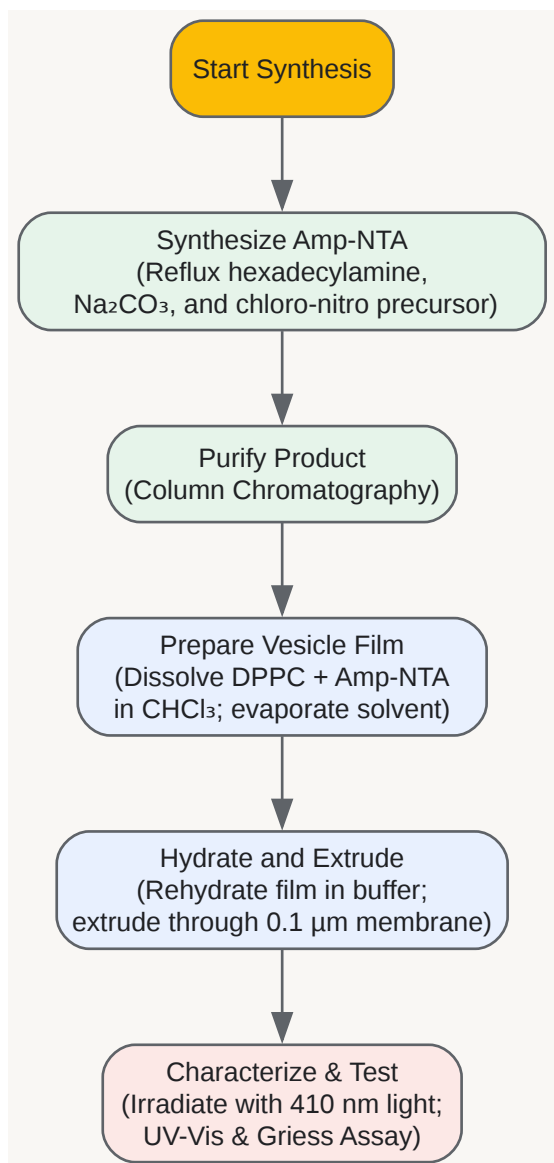
Research Application	Function/Role	Key Findings/Outcomes
Functionalized Nano-vesicles [1]	Key component in a light-triggered Nitric Oxide (NO) releasing donor system for potential therapeutic applications.	Vesicles enabled controlled, targeted NO release with advantages of biocompatibility, aqueous stability, and precise payload control [1].
Organized Molecular Films & Nanomaterials [2]	Building block for fabricating hybrid organized molecular films (e.g., via Langmuir-Blodgett technique) and synthesizing anisotropic gold nanoparticles.	Used in fundamental materials science to create structured systems and control the shape of metal nanoparticles in organic media [2].
Polymer & Oligomer Synthesis [3]	A substrate (arylamine) for enzymatic oligomerization and polymerization, contributing to "green" chemistry for conductive/redox-active polymers.	Enzymatic processes under mild conditions can yield environmentally friendly oligomers and polymers with potential electronic applications [3].

Experimental Protocol for NO-Releasing Vesicles

For the most technically detailed application found—the creation of nitric oxide-releasing vesicles—the experimental methodology can be summarized as follows [1]:

- **Synthesis of N-hexadecyl-4-nitro-3-(trifluoromethyl)aniline (Amp-NTA):**
 - **Reaction:** A mixture of **hexadecylamine** (5.348 g, 22.15 mmol) and **Na₂CO₃** (2.347 g, 22.15 mmol) is refluxed in 50 mL of ethanol for 20 minutes.
 - **Addition:** **5-Chloro-2-nitrobenzotrifluoride** (645 μL, 4.43 mmol) is added to the refluxing mixture.
 - **Process:** The reaction continues with stirring for 3 days. After cooling, the suspension is filtered and concentrated.
 - **Purification:** The crude product is extracted with chloroform and purified via **column chromatography** (silica gel, 100-200 mesh; eluent: CHCl₃/hexane, 1:1) to yield Amp-NTA as a yellow powder [1].
- **Preparation of Functionalized Vesicles (Ves-NTA):**
 - **Film Formation:** **1,2-dipalmitoyl-sn-glycero-3-phosphocholine (DPPC)** (3.67 mg, 5 μmol) and the synthesized **Amp-NTA** (96.35 μL of a 2.234 mg/mL solution in CHCl₃) are dissolved in chloroform. The solvent is completely evaporated under reduced pressure to form a thin, dry film.
 - **Hydration & Extrusion:** The film is rehydrated with 5 mL of **10 mM phosphate buffer (pH 7.4)** at 60°C with sonication for 60 minutes, forming a turbid suspension.
 - **Size Control:** The suspension is passed through a **polycarbonate membrane (0.1 μm pore size)** using a mini-extruder to obtain nanoscale vesicles [1].
- **NO Release Studies & Quantification:**
 - **Trigger:** NO release is initiated by irradiation with **blue light (410 nm)**.
 - **Monitoring:** Release kinetics are monitored using **UV-Vis absorption spectroscopy**, observing characteristic changes in absorbance.
 - **Quantification:** The amount of NO released is quantified using the **colorimetric Griess assay**, which measures the formation of an azo dye detected at 510 nm [1].

This workflow for creating and testing NO-releasing vesicles can be visualized in the following diagram:



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Information Gaps and Future Research

It is important to note the limitations of the gathered information for your requested guide:

- **Lack of Quantitative Data:** The search results do not contain extensive quantitative data on performance metrics (e.g., precise release kinetics, cytotoxicity levels, encapsulation efficiency) suitable for a detailed comparison table.
- **No Detailed Signaling Pathways:** While the role of nitric oxide as a signaling molecule is mentioned [1], the specific biochemical pathways affected by **N-hexadecylaniline**-derived systems were not described in depth.

- **Limited Scope:** The identified applications are focused on materials science and drug delivery systems. Other potential uses in organic synthesis or catalysis were not covered in the available search results.

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References

1. Nanoscale lipid vesicles functionalized with a nitro-aniline ... [pmc.ncbi.nlm.nih.gov]
2. 4-Hexadecylaniline 97 79098-13-8 [sigmaaldrich.com]
3. Enzymatic oligomerization and polymerization of arylamines [pmc.ncbi.nlm.nih.gov]

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